

# trans-Zeatin-d5 solubility in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *trans-Zeatin-d5*

Cat. No.: B15142293

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## trans-Zeatin-d5 Technical Support Center

This technical support center provides guidance on the solubility of **trans-Zeatin-d5** in various solvents, along with troubleshooting advice for common experimental challenges.

## Frequently Asked Questions (FAQs) & Troubleshooting

### 1. What is the best solvent to dissolve **trans-Zeatin-d5**?

- For organic stock solutions: DMSO and Methanol are effective solvents for dissolving **trans-Zeatin-d5**.<sup>[1]</sup> DMSO is often preferred for creating high-concentration stock solutions.<sup>[2][3]</sup>
- For aqueous solutions: **trans-Zeatin-d5** is sparingly soluble in aqueous buffers. To prepare an aqueous working solution, it is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of your choice.

### 2. I am having trouble dissolving **trans-Zeatin-d5** in DMSO. What can I do?

If you encounter solubility issues in DMSO, consider the following:

- Use fresh, high-quality DMSO: Hygroscopic (water-absorbing) DMSO can significantly impact the solubility of **trans-Zeatin-d5**.<sup>[2][4]</sup> Always use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.

- Apply gentle heating and sonication: Warming the solution to 60°C and using an ultrasonic bath can aid in dissolution.[2][3]

### 3. What is the maximum concentration of **trans-Zeatin-d5** that can be dissolved in DMSO?

A concentration of 25 mg/mL (111.47 mM) in DMSO has been reported, which may require ultrasonication and warming to 60°C to achieve.[2][3]

### 4. How should I store my **trans-Zeatin-d5** stock solutions?

- Solid form: Store the solid compound at -20°C for long-term stability of at least 4 years.[1]
- In solvent: For stock solutions in DMSO, storage at -80°C is recommended for up to 6 months, and at -20°C for up to 1 month.[2] It is not recommended to store aqueous solutions for more than one day.

### 5. Is **trans-Zeatin-d5** stable in solution?

Studies on the non-deuterated form, trans-Zeatin, indicate good stability under certain conditions. For instance, trans-Zeatin at 1.0 mg/mL in 0.01 N KOH showed over 90% stability when stored at -20°C and 2-6°C for 90 days.[5][6] It was also stable through six freeze-thaw cycles.[5][6] The compound demonstrated exceptional stability after autoclaving at 121°C in 0.05 N KOH.[5][6]

## Data Presentation

Solubility of trans-Zeatin and **trans-Zeatin-d5** in Various Solvents

Compound	Solvent	Solubility	Notes
trans-Zeatin-d5	DMSO	25 mg/mL (111.47 mM)[2][3]	May require sonication and gentle heating to 60°C.[2][3]
trans-Zeatin-d5	Methanol	Soluble[1]	---
trans-Zeatin	DMSO	~3 mg/mL, 43 mg/mL (196.13 mM)	---
trans-Zeatin	Ethanol	2 mg/mL (9.12 mM)[7]	---
trans-Zeatin	Dimethylformamide	~0.5 mg/mL	---
trans-Zeatin	Water	Insoluble[7]	---
trans-Zeatin	Aqueous Buffers	Sparingly soluble	---
trans-Zeatin	1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	---
trans-Zeatin	Acetic Acid	50 mg/mL	Clear, colorless solution.
trans-Zeatin	Glacial Acetic Acid	10 mg/mL	Clear, colorless to faintly yellow solution.

Note: Solubility data for trans-Zeatin is included for reference, as it is structurally similar to **trans-Zeatin-d5**.

## Experimental Protocols

### Preparation of a **trans-Zeatin-d5** Stock Solution

This protocol outlines the steps for preparing a stock solution of **trans-Zeatin-d5** in DMSO.

Materials:

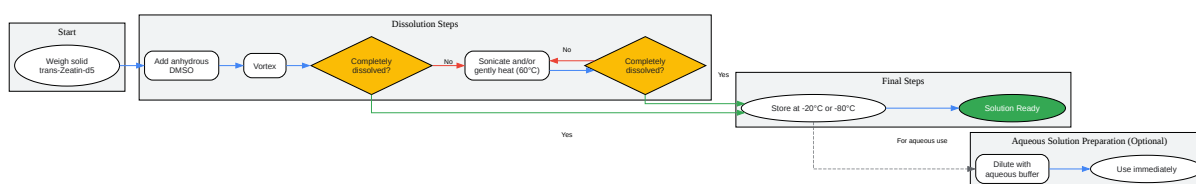
- **trans-Zeatin-d5** (solid)
- Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Pipettes
- Vortex mixer
- Ultrasonic bath (optional)
- Heating block or water bath (optional)

#### Procedure:

- Weigh the Compound: Carefully weigh the desired amount of solid **trans-Zeatin-d5** in a sterile microcentrifuge tube or vial.
- Add Solvent: Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
- Dissolve the Compound:
  - Vortex the solution thoroughly.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for short intervals.
  - If necessary, gently warm the solution to 60°C.
- Verify Dissolution: Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Storage: Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)

## Mandatory Visualization



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Caption: Workflow for dissolving **trans-Zeatin-d5**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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